2-(2-Methoxybenzylamino)nicotinic acid: Technical Profile & Application Guide

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Compound of Interest

Compound Name:	*2-(2-Methoxybenzylamino)nicotinic acid*
CAS No.:	*1019372-81-6*
Cat. No.:	*B1629646*

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Executive Summary

2-(2-Methoxybenzylamino)nicotinic acid (CAS: 1019372-81-6) is a specialized disubstituted pyridine scaffold utilized primarily as a strategic intermediate in medicinal chemistry.[1] Structurally, it combines a nicotinic acid core with a lipophilic 2-methoxybenzylamine moiety. This dual-functionality makes it a critical building block for synthesizing modulators of nicotinic acetylcholine receptors (nAChRs), phosphodiesterase inhibitors, and potential anti-inflammatory agents targeting the arachidonic acid cascade.

This guide provides a comprehensive technical analysis of the compound's physicochemical properties, synthetic pathways, and handling protocols, designed for researchers in drug discovery and process chemistry.

Part 1: Chemical Identity & Structural Analysis

Nomenclature & Identification

Parameter	Detail
IUPAC Name	2-[(2-methoxyphenyl)methylamino]pyridine-3-carboxylic acid
Common Synonyms	2-(2-Methoxybenzylamino)nicotinic acid; 2-(2-Methoxyphenylmethylamino)nicotinic acid
CAS Number	1019372-81-6
Molecular Formula	$C_{14}H_{14}N_2O_3$
Molecular Weight	258.27 g/mol
SMILES	COc1ccccc1CNc2ncccc2C(=O)O
InChI Key	IQAFODSQEHEUNS-UHFFFAOYSA-N

Structural Pharmacophore Analysis

The molecule features three distinct pharmacophoric regions that drive its utility in rational drug design:

- Nicotinic Acid Core (C3-COOH, Pyridine N): Provides an amphoteric handle. The carboxylic acid allows for further coupling (amide bond formation) or salt formation to tune solubility. The pyridine nitrogen acts as a weak hydrogen bond acceptor.
- Secondary Amine Linker (C2-NH): Acts as a hydrogen bond donor. The positioning at C2 creates an intramolecular hydrogen bond with the C3-carbonyl oxygen, locking the molecule into a pseudo-cyclic planar conformation that improves metabolic stability.
- 2-Methoxybenzyl Tail: A lipophilic domain that often occupies hydrophobic pockets in receptor targets (e.g., GPCRs). The ortho-methoxy group provides steric bulk and a specific electronic signature that differentiates it from unsubstituted benzyl analogues.

Part 2: Physicochemical Profiling

Understanding the physical behavior of this compound is essential for formulation and assay development.

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Key Physical Properties

Property	Value / Description	Context
Appearance	Off-white to pale yellow solid	Typical of amino-nicotinic acids due to conjugation.
Melting Point	>150°C (Predicted)	High melting point due to intermolecular H-bonding (zwitterionic character).
Solubility (Water)	Low (< 1 mg/mL at pH 7)	The lipophilic benzyl group dominates neutral pH solubility.
Solubility (Organic)	High in DMSO, DMF; Moderate in MeOH	DMSO is the preferred solvent for stock solutions (>10 mM).
pKa (Acid)	~4.8 (Carboxylic Acid)	Ionized at physiological pH (COO^-).
pKa (Base)	~3.5 (Pyridine/Amine system)	The electron-withdrawing carboxyl group lowers the basicity of the pyridine ring.
LogP	~2.5 - 2.8 (Predicted)	Indicates moderate lipophilicity; suitable for CNS penetration optimization.

Stability & Storage

- Thermal Stability: Stable under standard laboratory conditions.
- Light Sensitivity: Pyridine derivatives can be photosensitive; store in amber vials.
- Hygroscopicity: Potential to form hydrates; keep desiccated.
- Recommended Storage: Refrigerate at 2–8°C. Long-term storage at -20°C recommended for solutions.

Part 3: Synthetic Routes & Process Chemistry

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The most robust synthesis involves a Nucleophilic Aromatic Substitution (S_nAr). This pathway is preferred over reductive amination for scale-up due to higher yields and easier purification.

Primary Synthesis Protocol (S_nAr)

Reaction: 2-Chloronicotinic acid + 2-Methoxybenzylamine

Product

Reagents:

- Substrate: 2-Chloronicotinic acid (1.0 eq)
- Nucleophile: 2-Methoxybenzylamine (1.2 eq)
- Base: Diisopropylethylamine (DIPEA) or K_2CO_3 (2.0 eq)
- Solvent: Ethanol, n-Butanol, or DMF (high boiling point alcohols preferred for reflux).

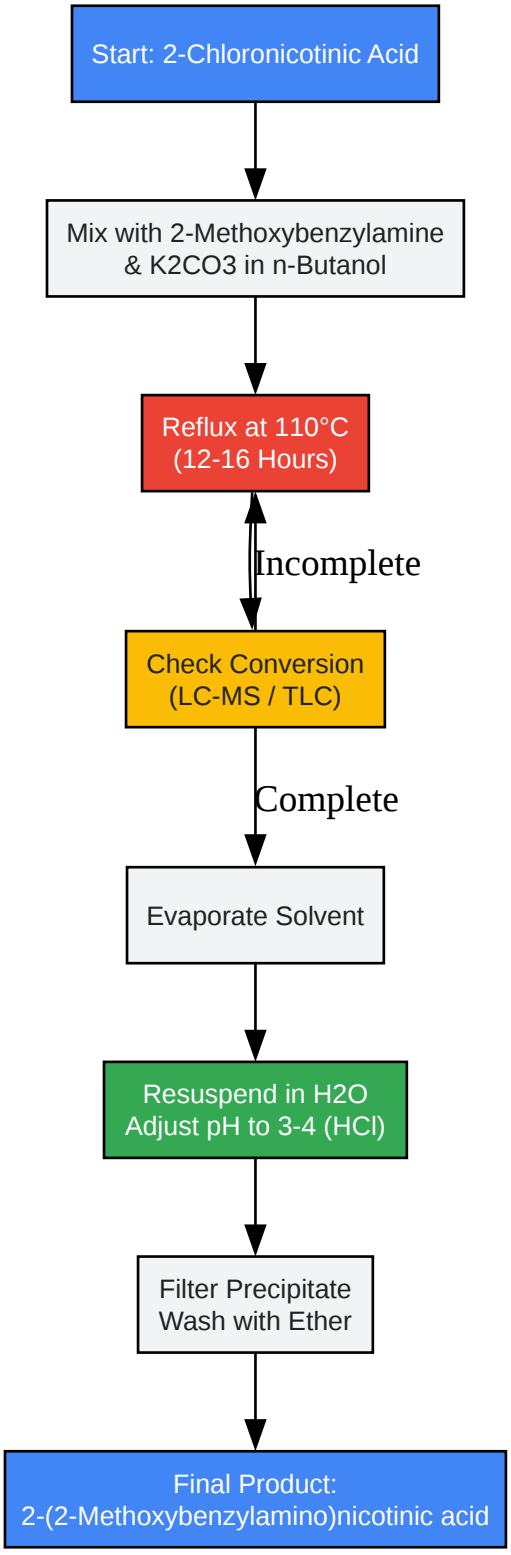
Step-by-Step Methodology:

- Charge: Dissolve 2-chloronicotinic acid in n-Butanol (0.5 M concentration).
- Addition: Add 2-methoxybenzylamine followed by the base (K_2CO_3).
- Reflux: Heat the mixture to 100–110°C for 12–16 hours. Monitor by TLC (System: DCM/MeOH 9:1) or LC-MS.
- Workup (Acid-Base Precipitation):
  - Cool reaction to room temperature.
  - Evaporate solvent under reduced pressure.
  - Resuspend residue in water. Adjust pH to ~3–4 using 1N HCl. The product (zwitterionic form) should precipitate.
  - Filter the solid and wash with cold water and diethyl ether (to remove unreacted amine).

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- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography if high purity (>99%) is required.

Synthetic Workflow Diagram



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Caption: Optimized S_NAr synthesis workflow for **2-(2-Methoxybenzylamino)nicotinic acid**.

Part 4: Analytical Characterization

To ensure scientific integrity, the following analytical criteria must be met before using the compound in biological assays.

HPLC Method (Purity Check)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 µm, 4.6 x 150 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.
- Retention Time: Expect elution around 5.5–6.5 min (depending on dead volume) due to the lipophilic benzyl group.

1H-NMR Interpretation (Expected Signals in DMSO-d6)

- 13.0 ppm (br s, 1H): Carboxylic acid -OH.
- 8.5 ppm (br t, 1H): Amine -NH- (coupling to CH2).
- 8.2 ppm (dd, 1H): Pyridine H6 (deshielded by ring nitrogen).
- 8.0 ppm (dd, 1H): Pyridine H4 (deshielded by Carbonyl).
- 6.6 ppm (dd, 1H): Pyridine H5.
- 7.2 - 6.8 ppm (m, 4H): Aromatic protons of the 2-methoxybenzyl group.
- 4.6 ppm (d, 2H): Benzylic -CH2- (doublet due to NH coupling).
- 3.8 ppm (s, 3H): Methoxy -OCH3 group.

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Part 5: Biological & Research Applications[1][3]

Drug Discovery Context

This compound serves as a "privileged structure" in medicinal chemistry.

- Nicotinic Receptor Modulation: The 2-amino nicotinic acid scaffold is a known template for developing ligands for nAChRs, particularly

  and

  subtypes, which are targets for neurodegenerative diseases like Alzheimer's [1].[1]

- Anti-Inflammatory Pathways: Analogues of N-phenyl/benzyl nicotinic acids (e.g., Clonixin, Niflumic acid) are potent COX inhibitors. This specific methoxy-derivative is often screened for improved selectivity or metabolic stability profiles [2].

- Fragment-Based Drug Design (FBDD): The molecule is an ideal fragment for growing into larger kinase inhibitors or GPCR antagonists due to its distinct "Head (Acid) - Linker (Amine) - Tail (Hydrophobic)" architecture.

Handling & Safety (SDS Summary)

- Signal Word: Warning.
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid inhalation of fine dust.

References

- Sigma-Aldrich.**2-(2-Methoxybenzylamino)nicotinic acid** Product Specification. Accessed via .

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- Chem-Impex International.Product Data: **2-(2-Methoxybenzylamino)Nicotinic Acid**. Accessed via .
- AA Blocks.Compound 1019372-81-6 Technical Data. Accessed via .[2]
- National Center for Biotechnology Information.PubChem Compound Summary for CID 25706259. Accessed via .

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. aablocks.com [aablocks.com]
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